

Personal protective equipment for handling 2-Bromo-5-(trifluoromethyl)aniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-(trifluoromethyl)aniline

Cat. No.: B1265768

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Essential Safety and Handling Guide for 2-Bromo-5-(trifluoromethyl)aniline

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Bromo-5-(trifluoromethyl)aniline** (CAS No: 454-79-5). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identification and Properties

This compound is a liquid and should be handled with care due to its hazardous properties.^[1]

| Property | Value |
|-------------------|--|
| CAS Number | 454-79-5 ^[1] |
| Molecular Formula | BrC ₆ H ₃ (CF ₃)NH ₂ ^[1] |
| Molecular Weight | 240.02 g/mol ^[1] |
| Appearance | Liquid ^[1] |
| Density | 1.675 g/mL at 25 °C ^[1] |
| Flash Point | 113 °C (235.4 °F) - closed cup |
| Refractive Index | n _{20/D} 1.522 ^[1] |

Hazard Identification and Personal Protective Equipment (PPE)

Signal Word: Danger[1]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1]

Due to the corrosive nature of this chemical, stringent adherence to PPE guidelines is mandatory.

| PPE Category | Specification | Rationale |
|------------------------|--|--|
| Eye/Face Protection | Chemical safety goggles and a full-face shield. | Protects against splashes that can cause severe eye damage. |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile) and a flame-retardant lab coat or chemical protective suit.[2][3] | Prevents direct contact that leads to severe skin burns. |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. [4] If exposure limits may be exceeded, use a NIOSH/MSHA approved respirator with a suitable cartridge (e.g., type ABEK EN14387).[4] | Protects against inhalation of vapors which may cause respiratory irritation.[5] |

Operational Plan: Handling and Storage

Handling Protocol:

- Preparation: Before handling, ensure safety showers and eyewash stations are accessible.
[6]

- Location: All work with this chemical must be performed inside a certified chemical fume hood.[4]
- Dispensing: Avoid direct contact and inhalation.[5] Use appropriate tools for transferring the liquid.
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[4][5] Contaminated clothing should be removed and washed before reuse.[4][5]

Storage Protocol:

- Store in a cool, dry, and well-ventilated area.[4][5]
- Keep the container tightly closed to prevent exposure to air.[4][5] The product may be air-sensitive.[5] For long-term stability, storing under an inert atmosphere like Argon is recommended.[5][7]
- This material is classified under Storage Class 8A as a combustible, corrosive hazardous material.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5]

Emergency and First Aid Procedures

Immediate action is critical in case of exposure.

| Exposure Route | First Aid Protocol |
|----------------|---|
| Eye Contact | Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[4][5] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention. |
| Skin Contact | Immediately wash off with plenty of soap and water for at least 15 minutes while removing all contaminated clothing.[4][5][6] Seek immediate medical attention. |
| Inhalation | Move the person to fresh air.[4][5] If breathing is difficult or stops, provide artificial respiration.[3] [5] Seek medical attention if symptoms occur.[5] |
| Ingestion | Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards.[5] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention. |

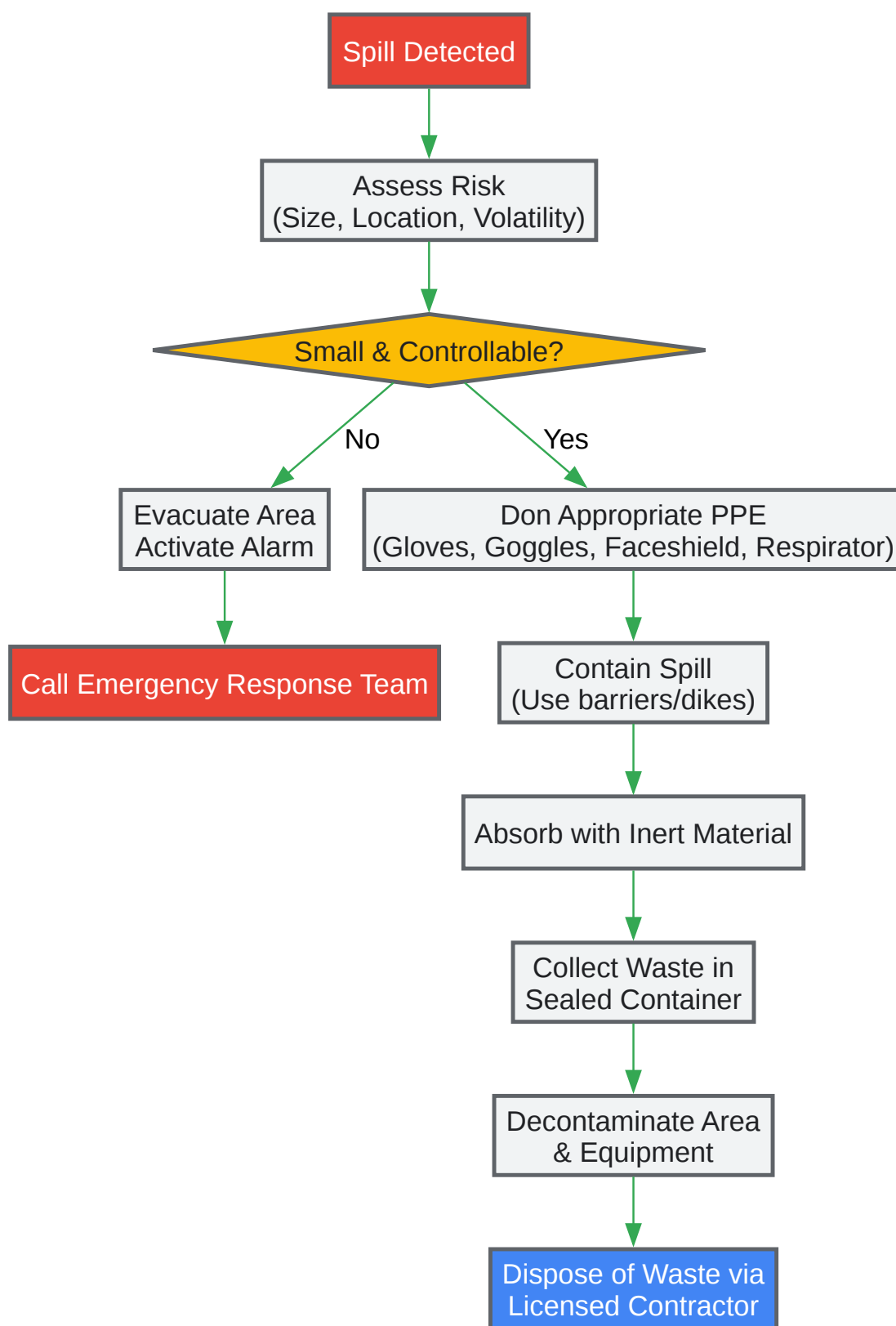
Spill and Disposal Plan

Spill Response Protocol:

- Evacuate: Immediately clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Don the appropriate PPE as specified in Section 2.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[2]
- Absorb: Soak up the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
[5]

- Collect: Carefully place the absorbent material into a suitable, closed, and labeled container for disposal.[\[2\]](#)[\[5\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Manage the collected waste as hazardous material.

Below is a workflow for handling a chemical spill.



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Caption: Workflow for Chemical Spill Response.

Disposal Plan:

- This material and its container must be disposed of as hazardous waste.[5]
- Do not dispose of it in the environment or down the drain.[2]
- Disposal must be conducted by a licensed professional waste disposal service.[2][8] The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[8]
- Follow all applicable local, state, and federal regulations for hazardous waste disposal.[5] Contaminated packaging should be disposed of as unused product.[8]

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-5-(trifluoromethyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265768#personal-protective-equipment-for-handling-2-bromo-5-trifluoromethyl-aniline]

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